

Personal protective equipment for handling SARS-CoV-2-IN-43

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SARS-CoV-2-IN-43

Cat. No.: B3328590

[Get Quote](#)

Clarification of Terminology: SARS-CoV-2 and HCoV-OC43

Initial research indicates that "**SARS-CoV-2-IN-43**" is not a standard or recognized designation for a specific virus or variant. It is possible this term is a misnomer or a highly specific internal identifier. The information available points to research and clinical scenarios involving co-infection of SARS-CoV-2, the causative agent of COVID-19, and Human Coronavirus OC43 (HCoV-OC43), a different betacoronavirus that is a common cause of the cold.[1]

This document provides essential safety and logistical information for handling both SARS-CoV-2 and HCoV-OC43 in a laboratory setting, addressing the distinct biosafety levels and procedural requirements for each.

Essential Safety and Logistical Information

Biosafety Levels

The primary distinction in handling SARS-CoV-2 and HCoV-OC43 lies in their assigned Biosafety Level (BSL), which dictates the necessary containment practices, safety equipment, and facility design.

- Human Coronavirus OC43 (HCoV-OC43) is classified as a Biosafety Level 2 (BSL-2) agent. [2][3][4] BSL-2 is appropriate for work involving agents that pose a moderate potential hazard to personnel and the environment.[3]

- SARS-CoV-2 has a more nuanced classification. While initially treated as a BSL-3 agent, guidance from the CDC, NIH, and WHO has been updated. Most research activities with SARS-CoV-2 can now be conducted at BSL-2 with enhanced precautions (often referred to as BSL-2+). However, a Biosafety Level 3 (BSL-3) environment is required for activities with a high potential for aerosol generation, such as virus isolation, culturing, and working with high concentrations of the virus, or with emerging variants of concern.

Personal Protective Equipment (PPE)

The required PPE varies significantly between BSL-2 and BSL-3, reflecting the different levels of risk associated with HCoV-OC43 and certain SARS-CoV-2 procedures.

PPE Component	HCoV-OC43 (BSL-2)	SARS-CoV-2 (BSL-2 Enhanced)	SARS-CoV-2 (BSL-3)
Gown	Laboratory coat or solid-front gown.	Solid-front, closed-back gown.	Solid-front, wraparound gown or coverall (Tyvek suit).
Gloves	Single pair of nitrile gloves; double-gloving may be considered.	Double pair of gloves.	Double pair of gloves.
Eye/Face Protection	Safety glasses or goggles.	Goggles or a full-face shield.	Goggles or a full-face shield.
Respiratory Protection	Not typically required, but may be used based on risk assessment.	N95 respirator or higher is recommended, especially for aerosol-generating procedures.	Powered Air-Purifying Respirator (PAPR) or N95 respirator is mandatory.
Footwear	Closed-toed shoes.	Closed-toed shoes.	Dedicated shoe covers.

Experimental Protocols & Handling

General Laboratory Practices

A risk assessment should always be performed to determine the appropriate biosafety measures. All personnel must receive comprehensive training on the specific procedures, potential hazards, and emergency protocols.

HCoV-OC43 (BSL-2) Handling Protocol

- **Access:** Access to the laboratory is limited to trained personnel.
- **Engineering Controls:** All procedures with the potential to generate infectious aerosols or splashes must be conducted within a certified Class II Biological Safety Cabinet (BSC).
- **Hand Hygiene:** Hands must be washed before and after all experimental procedures and upon exiting the laboratory.
- **Sharps Safety:** Use sharps with extreme caution. Dispose of all needles, scalpels, and other contaminated sharps in a designated, puncture-resistant sharps container.
- **Surface Decontamination:** Decontaminate all work surfaces with an appropriate disinfectant (e.g., 1:10 bleach solution, 70% ethanol, or an EPA-registered disinfectant) before and after each use.

SARS-CoV-2 (BSL-2 Enhanced & BSL-3) Handling Protocol

- **Access Control:** Stricter access control is required. For BSL-3, access is through a two-door system (interlocking doors or an anteroom).
- **Engineering Controls:** All work with live virus must be performed within a certified Class II BSC. For BSL-3, the laboratory must have specific ventilation requirements, such as directional inward airflow.
- **PPE Donning and Doffing:** Follow a strict sequence for putting on and taking off PPE to prevent self-contamination. Doffing typically occurs in an anteroom.
- **Centrifugation:** Use sealed centrifuge rotors or safety cups to contain aerosols during centrifugation. These should be loaded and unloaded within a BSC.

- In-Lab Transport: When moving samples outside of the BSC, they must be in a sealed, leak-proof secondary container that has been decontaminated on its exterior surface.

Disposal Plan

Proper decontamination and disposal of all materials that come into contact with HCoV-OC43 or SARS-CoV-2 is critical to prevent release and exposure.

Liquid Waste

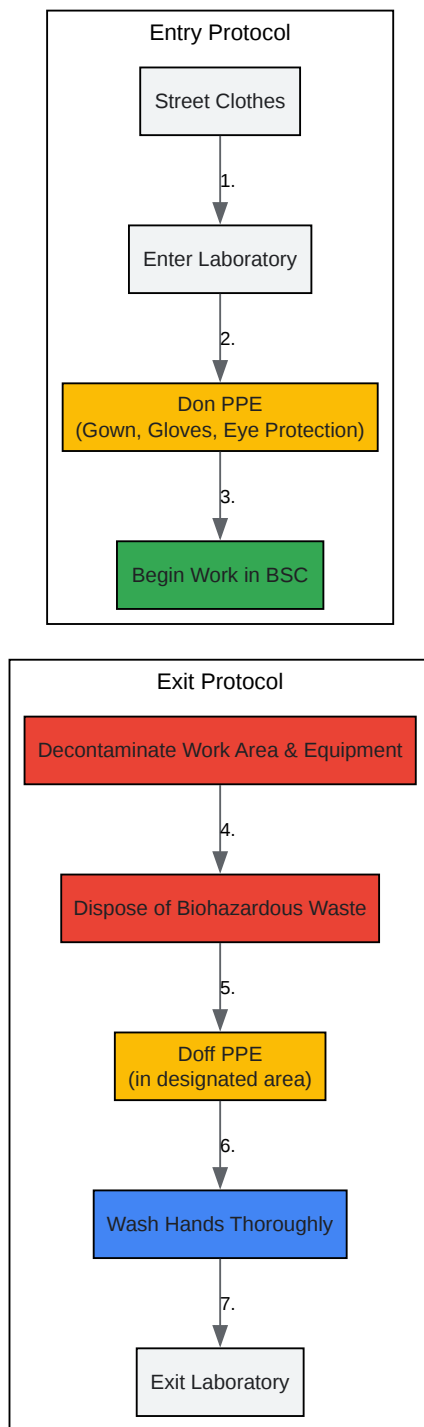
- All liquid waste must be decontaminated before disposal. This is typically achieved by adding a disinfectant, such as bleach, to the collection flask to achieve a final concentration of 10% and allowing for an adequate contact time (e.g., 30 minutes) before disposing down the sanitary sewer.

Solid Waste

- All contaminated solid waste (e.g., gloves, gowns, pipette tips, culture flasks) must be placed in a designated biohazard bag within the laboratory.
- These bags must be securely closed and transported in a leak-proof, labeled secondary container.
- The primary method of decontamination for solid biohazardous waste is by autoclaving.
- After autoclaving, the waste is considered non-infectious and can be disposed of as regular medical waste.
- There is no evidence to suggest that laboratory waste from SARS-CoV-2 requires additional disinfection procedures beyond standard biohazardous waste management protocols.

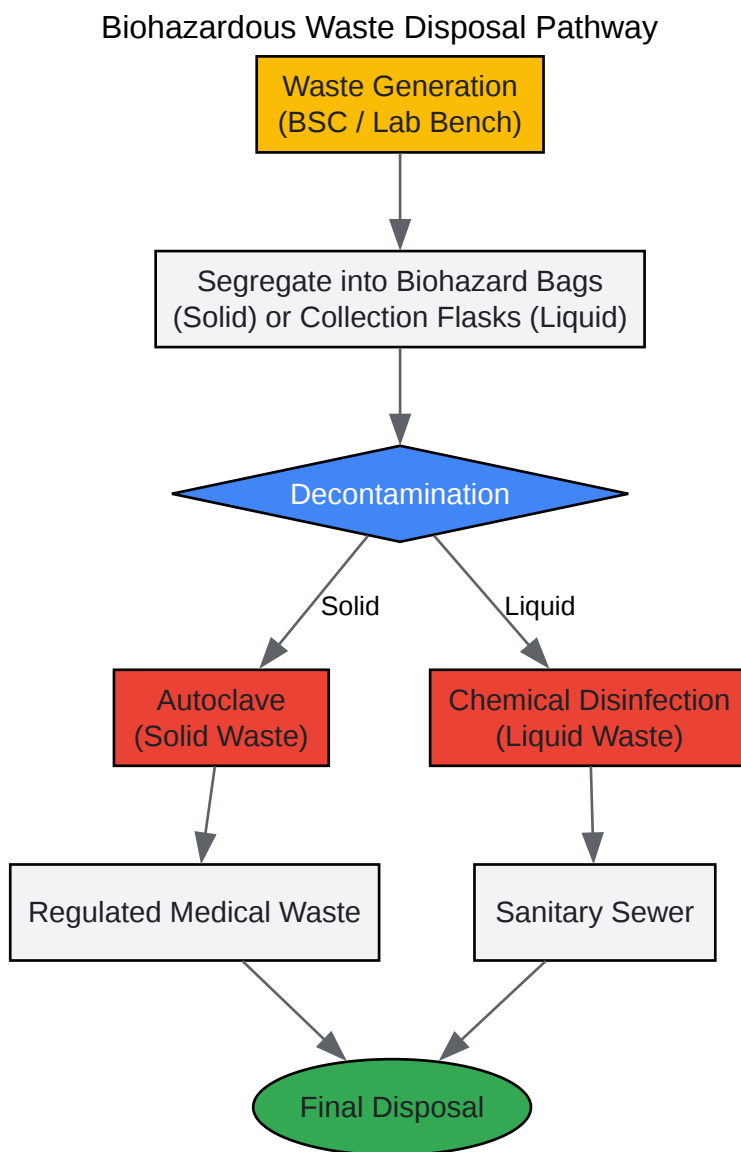
Visualized Workflows

General Laboratory Entry and Exit Workflow (BSL-2/BSL-2 Enhanced)



[Click to download full resolution via product page](#)

Caption: General workflow for laboratory entry, work, and exit at BSL-2.



[Click to download full resolution via product page](#)

Caption: Decontamination and disposal pathway for biohazardous waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Human Coronavirus OC43 as a Low-Risk Model to Study COVID-19 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. cmu.edu [cmu.edu]
- 3. researchsafety.gwu.edu [researchsafety.gwu.edu]
- 4. research.temple.edu [research.temple.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling SARS-CoV-2-IN-43]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3328590#personal-protective-equipment-for-handling-sars-cov-2-in-43]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com